

# Application Notes and Protocols for Cardiotrophin-1 (CT-1) Stimulation of Cardiomyocytes

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## Compound of Interest

Compound Name: CT-1

Cat. No.: B606823

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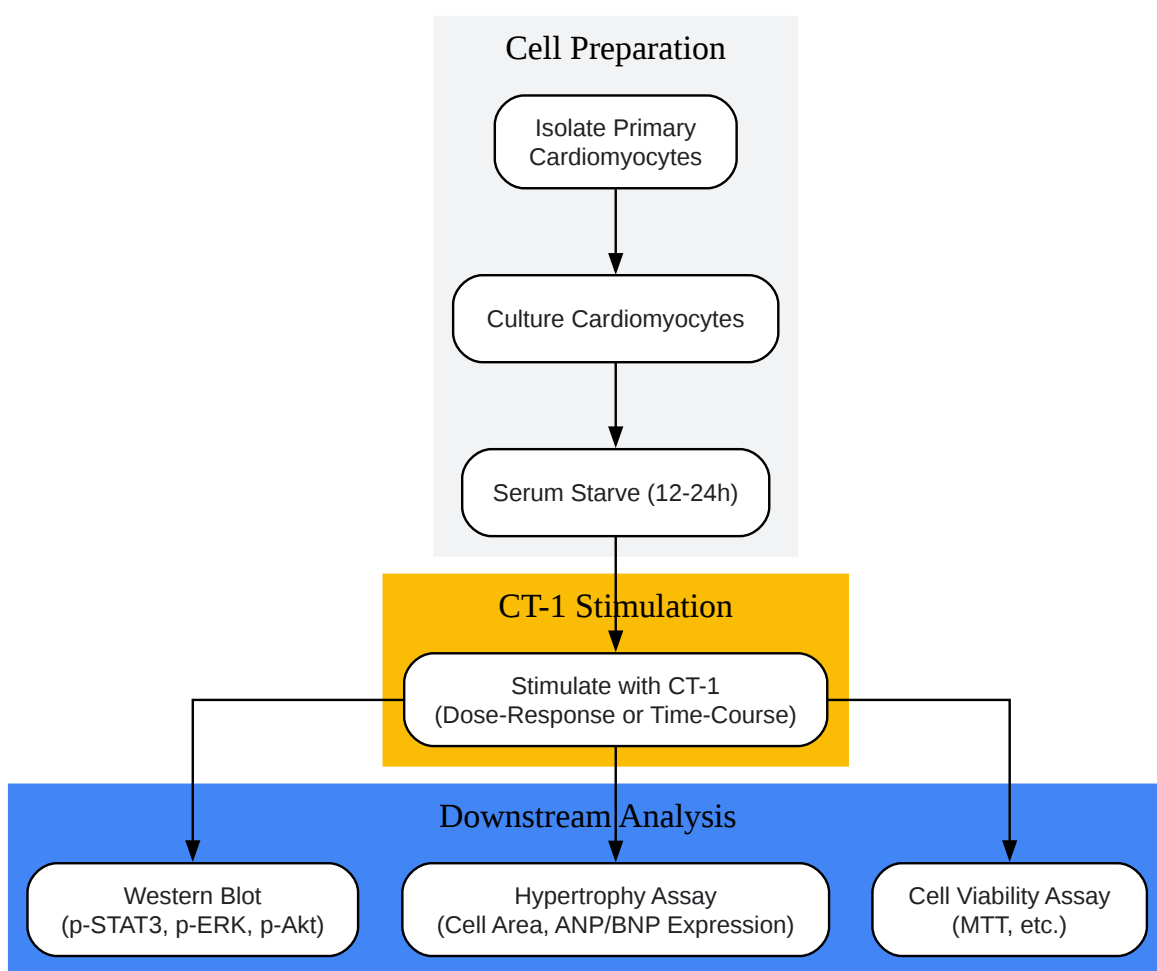
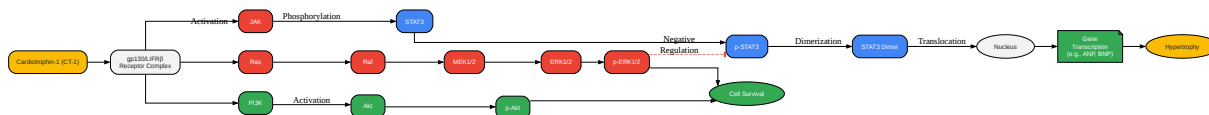
## Introduction

Cardiotrophin-1 (**CT-1**) is a cytokine belonging to the interleukin-6 (IL-6) superfamily that plays a critical role in cardiomyocyte physiology and pathology. It is a potent inducer of cardiomyocyte hypertrophy, a key adaptive response of the heart to increased workload, but it also has pro-survival effects. Understanding the signaling pathways and cellular responses elicited by **CT-1** is crucial for basic research into cardiac biology and for the development of novel therapeutic strategies for cardiovascular diseases. These application notes provide detailed protocols for the stimulation of cardiomyocytes with **CT-1** and for the subsequent analysis of key signaling pathways and cellular phenotypes.

## Key Signaling Pathways

**CT-1** stimulation in cardiomyocytes primarily activates three major signaling cascades: the Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway, the mitogen-activated protein kinase/extracellular signal-regulated kinase (MAPK/ERK) pathway, and the phosphatidylinositol 3-kinase (PI3K)/Akt pathway.

## CT-1 Signaling Overview



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